

Personal protective equipment for handling 5-Methylisoxazole-3-carboxaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methylisoxazole-3-carboxaldehyde

Cat. No.: B1306195

[Get Quote](#)

Essential Safety and Handling Guide for 5-Methylisoxazole-3-carboxaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Methylisoxazole-3-carboxaldehyde** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Physicochemical and Safety Data

A summary of key quantitative data for **5-Methylisoxazole-3-carboxaldehyde** is presented below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C5H5NO2	[1]
Molecular Weight	111.10 g/mol	[1]
Appearance	Solid	[1]
Melting Point	30-34 °C	[1][2]
Flash Point	56 °C (132.8 °F) - closed cup	[1]
Hazard Classifications	Flammable Solid, Acute Toxicity (Oral, Category 4), Skin Irritant, Eye Irritant, Respiratory Irritant	[1][2]
Signal Word	Warning	[1]
Occupational Exposure Limits	No specific occupational exposure limit values have been established.	

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is critical to ensure safety when handling **5-Methylisoxazole-3-carboxaldehyde**.

Engineering Controls and Preparation

- Fume Hood: All handling of **5-Methylisoxazole-3-carboxaldehyde**, including weighing and transferring, must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[3]
- Ventilation: Ensure the laboratory is well-ventilated.
- Safety Equipment: Before starting work, locate and verify the functionality of the nearest safety shower, eyewash station, and appropriate fire extinguisher (e.g., Type ABC).[4]

- Ignition Sources: Eliminate all potential ignition sources from the work area, including open flames, hot plates, and spark-producing equipment.[3][5] Use spark-proof tools and explosion-proof equipment where necessary.[3]
- Static Electricity: Prevent the build-up of electrostatic charge by using anti-static mats or grounding equipment, especially in low-humidity environments.[4][6]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent skin and eye contact, and inhalation.

- Eye and Face Protection: Wear chemical safety goggles.[4] A face shield should be worn in conjunction with goggles when there is a significant risk of splashing.[4]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves. Butyl or neoprene gloves are recommended for handling aldehydes.[7][8] Always inspect gloves for tears or holes before use and use proper glove removal technique to avoid skin contact.
 - Lab Coat: A flame-retardant lab coat with long sleeves is required.[4] Ensure it is fully buttoned.
 - Clothing: Wear long pants and closed-toe shoes to cover all exposed skin.[3]
- Respiratory Protection:
 - If there is a risk of generating dust and work cannot be conducted in a fume hood, a NIOSH-approved respirator with an appropriate cartridge (e.g., N95 dust mask for solids) is necessary.[3]

Chemical Handling and Experimental Workflow

- Quantities: Use the smallest practical quantities for the experiment to minimize risks.[5][6]
- Dispensing: When transferring the solid, avoid creating dust.[2][3] If the compound is a fine powder, handle it with care.

- Storage: Store **5-Methylisoxazole-3-carboxaldehyde** in a tightly closed, original container in a cool, dry, and well-ventilated area.^[9] It should be stored in a designated flammable materials cabinet, segregated from incompatible materials such as strong oxidizing agents, acids, and bases.^{[4][9]}

Accidental Release Measures

- Small Spills:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing appropriate PPE, gently sweep up the spilled solid using spark-resistant tools, minimizing dust generation.^[9]
 - Collect the material in a labeled, sealable container for hazardous waste disposal.^[4]
 - Decontaminate the spill area with an appropriate solvent and then wash with soap and water.
- Large Spills:
 - Evacuate the laboratory immediately and alert others.
 - If there is a fire risk, activate the nearest fire alarm.
 - Contact your institution's Environmental Health and Safety (EHS) department.
 - Do not attempt to clean up a large spill without specialized training and equipment.

Disposal Plan

Proper disposal of **5-Methylisoxazole-3-carboxaldehyde** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection

- Solid Waste: All solid waste, including unused or expired chemicals and grossly contaminated materials (e.g., absorbent from a spill), must be collected in a designated

hazardous waste container.[9][10] The container must be made of a compatible material, be kept closed except when adding waste, and be clearly labeled.[10][11]

- Contaminated PPE: Used gloves and other contaminated disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.
- Empty Containers: Original containers that are empty should be managed as hazardous waste unless triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous chemical waste.[12]

Waste Labeling and Storage

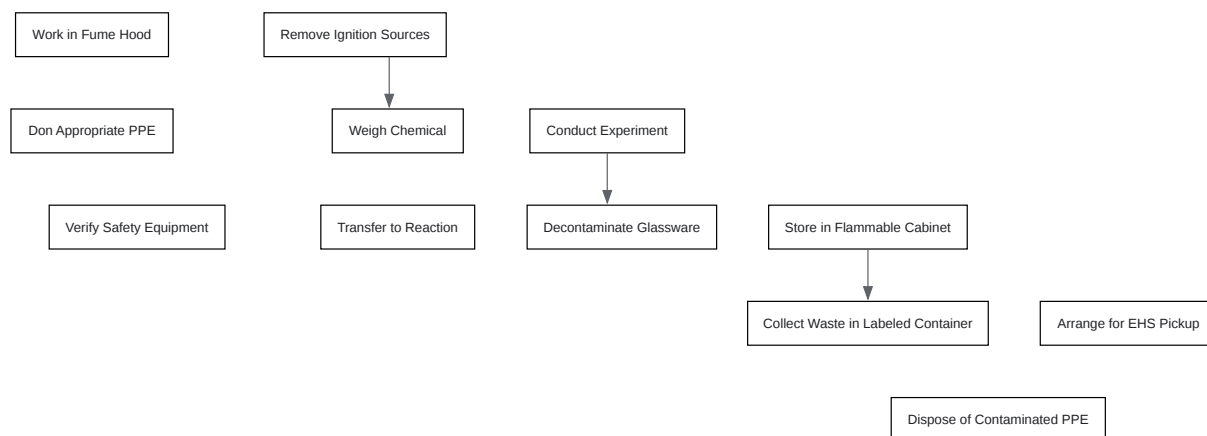
- Labeling: All hazardous waste containers must be labeled with a completed hazardous waste tag, clearly identifying the contents as "Hazardous Waste: **5-Methylisoxazole-3-carboxaldehyde**".[10]
- Storage: Store waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials and in secondary containment.[10]

Final Disposal

- Do Not Dispose in Regular Trash or Sink: Under no circumstances should this chemical or its containers be disposed of in the regular trash or down the drain.[9][12]
- Professional Disposal: Arrange for the collection of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[12]

Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **5-Methylisoxazole-3-carboxaldehyde** from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for handling **5-Methylisoxazole-3-carboxaldehyde**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Methylisoxazole-3-carboxaldehyde 95 62254-74-4 [sigmaaldrich.com]
- 2. chembk.com [chembk.com]
- 3. ehs.washington.edu [ehs.washington.edu]

- 4. research.wayne.edu [research.wayne.edu]
- 5. columbiastate.edu [columbiastate.edu]
- 6. ehs.unl.edu [ehs.unl.edu]
- 7. safety.fsu.edu [safety.fsu.edu]
- 8. oehs.ecu.edu [oehs.ecu.edu]
- 9. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 10. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 11. ehs.yale.edu [ehs.yale.edu]
- 12. vumc.org [vumc.org]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-Methylisoxazole-3-carboxaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1306195#personal-protective-equipment-for-handling-5-methylisoxazole-3-carboxaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

